

Application Notes and Protocols for Xelafaslatide Administration in Rabbit Ocular Models

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Compound of Interest

Compound Name: FHT-1204

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Introduction

Xelafaslatide, formerly known as ONL1204, is an investigational small peptide inhibitor of the Fas receptor designed to protect key retinal cells from apoptosis.[1][2][3][4] The Fas receptor, a member of the tumor necrosis factor (TNF) receptor family, is a critical regulator of cell death and inflammation.[5] When activated, the Fas receptor initiates signaling cascades that lead to apoptosis and upregulate pro-inflammatory pathways.[5] By blocking Fas activation, xelafaslatide aims to prevent retinal cell death and reduce inflammation, offering a potential therapeutic approach for a range of retinal diseases, including geographic atrophy (GA) associated with dry age-related macular degeneration (AMD).[1][2][3][4][6]

Preclinical studies in rabbit ocular models have been instrumental in characterizing the pharmacokinetic profile of xelafaslatide, demonstrating its potential for sustained delivery to target tissues in the eye.[1][2][3][4] These application notes provide a summary of the available quantitative data and detailed protocols for the administration of xelafaslatide in rabbit ocular models based on published preclinical research.

Data Presentation

The following tables summarize the quantitative pharmacokinetic data of xelafaslatide (ONL1204) in Dutch-belted rabbits following a single intravitreal injection.

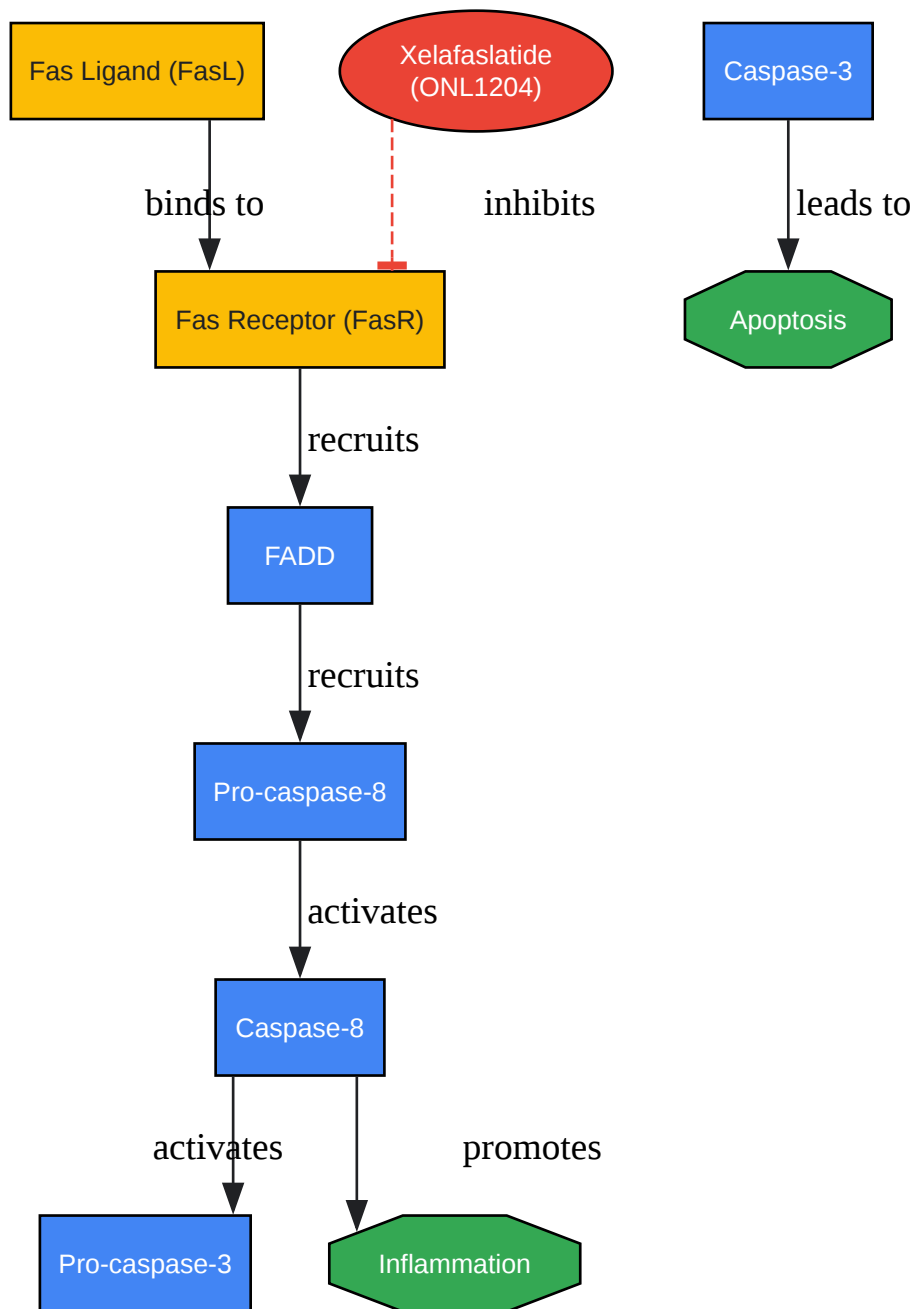
Table 1: Average Concentration of Xelafaslatide (ONL1204) in Ocular Tissues of Dutch-Belted Rabbits (μ g/eye)^{[1][2]}

Time Point	Dose: 10 μ g/eye	Dose: 50 μ g/eye	Dose: 100 μ g/eye
Vitreous Humor			
Day 1	7.3 \pm 1.5	38.2 \pm 8.0	79.5 \pm 16.7
Day 28	4.9 \pm 1.0	25.7 \pm 5.4	53.6 \pm 11.3
Day 56	3.3 \pm 0.7	17.3 \pm 3.6	36.1 \pm 7.6
Day 83	2.2 \pm 0.5	11.6 \pm 2.4	24.2 \pm 5.1
Retina			
Day 1	0.03 \pm 0.01	0.16 \pm 0.03	0.33 \pm 0.07
Day 28	0.02 \pm 0.00	0.11 \pm 0.02	0.22 \pm 0.05
Day 56	0.01 \pm 0.00	0.07 \pm 0.01	0.15 \pm 0.03
Day 83	0.01 \pm 0.00	0.05 \pm 0.01	0.10 \pm 0.02
RPE/Choroid			
Day 1	0.04 \pm 0.01	0.21 \pm 0.04	0.44 \pm 0.09
Day 28	0.03 \pm 0.01	0.14 \pm 0.03	0.30 \pm 0.06
Day 56	0.02 \pm 0.00	0.10 \pm 0.02	0.20 \pm 0.04
Day 83	0.01 \pm 0.00	0.07 \pm 0.01	0.14 \pm 0.03

Data is presented as mean \pm standard deviation (n=6 eyes per group per time point).^{[1][7]}

Signaling Pathway

The mechanism of action of xelafaslatide is centered on the inhibition of the Fas signaling pathway, which is a key driver of apoptosis and inflammation in retinal cells.



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Fas signaling pathway and the inhibitory action of xelafaslatide.

Experimental Protocols

The following protocols are based on the preclinical pharmacokinetic studies of xelafaslatide (ONL1204) in rabbit ocular models.[1]

Animal Model and Housing

- Species: Dutch-belted rabbits.[1]
- Source: Envigo Global Services, Inc. (Denver, PA, USA).[1]
- Housing: Animals should be housed individually in compliance with the ARVO Statement for the Use of Animals in Ophthalmic and Vision Research.[1]

Xelafaslatide (ONL1204) Formulation and Administration

- Formulation: Xelafaslatide (ONL1204), a 12-amino acid synthetic peptide, is provided in a proprietary vehicle.[1]
- Administration Route: Intravitreal (IVT) injection.[1]
- Procedure:
 - Anesthetize the rabbits. A common method is an intramuscular injection of a mixture of tiletamine hydrochloride and zolazepam hydrochloride (15 mg/kg) and xylazine hydrochloride (5 mg/kg).[8]
 - Dilate the pupils using one to two drops of phenylephrine hydrochloride and tropicamide. [8]
 - Perform surgical preparation of the eye, including the application of 5-10% povidone-iodine to the periocular skin.[8]
 - Using aseptic techniques, perform a single bilateral intravitreal injection of the desired dose of xelafaslatide (e.g., 10, 50, or 100 μ g/eye).[1][8]

Ocular Tissue Collection and Sample Preparation

- Time Points: Collect ocular tissues at predetermined time points (e.g., Day 1, 28, 56, and 83 post-injection).[1]

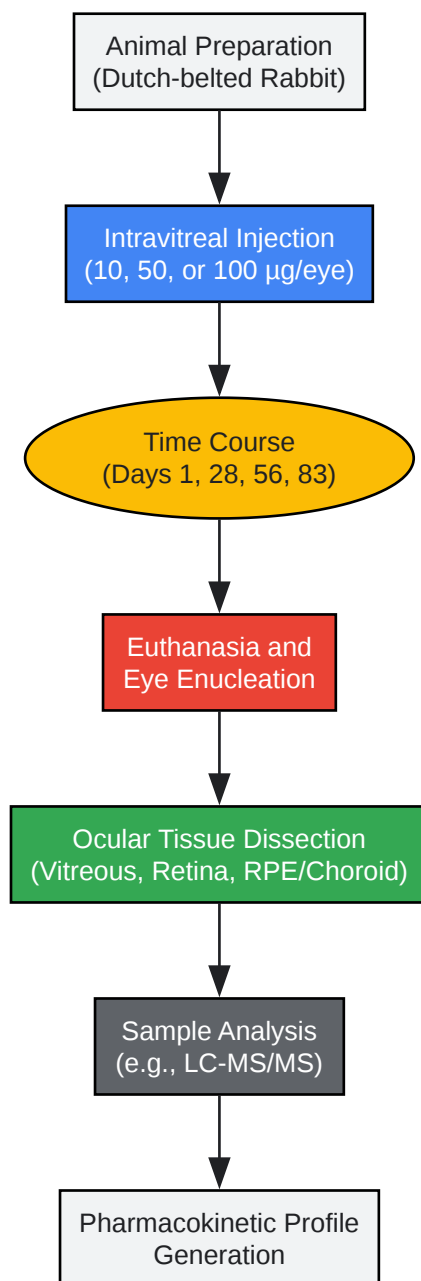
- Procedure:
 - Euthanize the rabbits at the scheduled time points.[8]
 - Enucleate the eyes.[8]
 - Dissect the enucleated eyes to separate the different ocular tissues: vitreous humor, retina, and RPE/choroid.[1][8]
 - Store the collected tissue samples frozen until analysis.[8]

Quantification of Xelafaslatide (ONL1204)

- Analytical Method: The concentration of xelafaslatide in the ocular tissues is measured using an appropriate bioanalytical method, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), which is a standard for quantifying small molecules in biological matrices.

Experimental Workflow

The following diagram illustrates the general workflow for a pharmacokinetic study of xelafaslatide in a rabbit ocular model.



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